

9-azabicyclo[3.3.1]nonan-3-one N-oxyl properties

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: KetoABNO

CAS No.: 7123-92-4

Cat. No.: S615531

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Chemical Identity & Basic Properties

The table below summarizes the fundamental identifying information and known physical properties for ABNO.

Property	Details
IUPAC Name	9-Azabicyclo[3.3.1]nonane N-Oxyl [1] [2]
Common Name	ABNO [1] [2]
CAS Registry Number	31785-68-9 [3]
Molecular Formula	C ₈ H ₁₄ NO• [3]
Molecular Weight	140.20 g/mol [3]
Physical Form	Solid [2] [3]
Assay (Purity)	95% [2] [3]
Melting Point	65-70 °C [2] [3]

Property	Details
Storage Temperature	2-8°C [2]

Applications & Catalytic Performance

ABNO is a stable, less-hindered nitroxyl radical catalyst. The following table outlines its key applications and performance in various organic reactions, as documented in recent scientific literature [1].

Application/Reaction	Key Reaction Conditions	Catalytic System	Performance & Notes
Aerobic Oxidation of Alcohols	Ambient air, room temperature [1]	(MeObpy)CuOTf / ABNO [1]	Broad scope (primary, secondary, aliphatic, benzylic alcohols); reactions often complete within 1 hour [1].
Aerobic Oxidation of Alcohols	Ambient air, room temperature [1]	Fe(NO ₃) ₃ ·9H ₂ O / ABNO [1]	Efficient for primary and secondary alcohols [1].
Oxidative Lactonization of Diols	Ambient air, mild conditions [1]	Cu/ABNO [1]	Excellent reactivity with symmetrical and hindered unsymmetrical diols [1].
Oxidative Synthesis of Amides	Room temperature [1]	Cu/ABNO [1]	Efficient coupling of alcohols and amines to secondary and tertiary amides; broad functional group compatibility [1].
Oxidative Synthesis of Quinolines	5-10 hours reaction time [1]	Pincer-like Cu(II) complex / ABNOH [1]	Efficient from corresponding alcohols [1].

Experimental Protocol Example

Here is a detailed methodology for a key experiment using ABNO, adapted from the literature [1].

Aerobic Oxidation of Alcohols using a (MeObpy)CuOTf / ABNO Catalyst System [1]

- **Reaction Setup:** In a suitable reaction vessel, charge the alcohol substrate (1.0 mmol), (MeObpy)CuOTf (2-5 mol%), and ABNO (2-5 mol%). Add a solvent, typically acetonitrile (CH₃CN).
- **Reaction Execution:** Open the vessel to ambient air. Stir the reaction mixture vigorously at room temperature. Monitor the reaction progress by thin-layer chromatography (TLC) or another analytical method.
- **Completion & Work-up:** The reaction is typically complete within 1 hour. After completion, concentrate the reaction mixture under reduced pressure.
- **Purification:** Purify the crude residue using standard techniques like column chromatography on silica gel to isolate the desired carbonyl product (aldehyde or ketone).

Safety & Handling

ABNO is classified as a dangerous substance. Always consult its Safety Data Sheet (SDS) before use.

Aspect	Details
Signal Word	Danger [3] [4]
Hazard Statements	H302 (Harmful if swallowed), H318 (Causes serious eye damage) [4]
Precautionary Statements	P264 (Wash hands thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P301+P312+P330 (IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth), P305+P351+P338+P310 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician), P501 (Dispose of contents/container in accordance with local/regional/national/international regulations) [4].
Transport Information	UN 1759, Packing Group III [4].

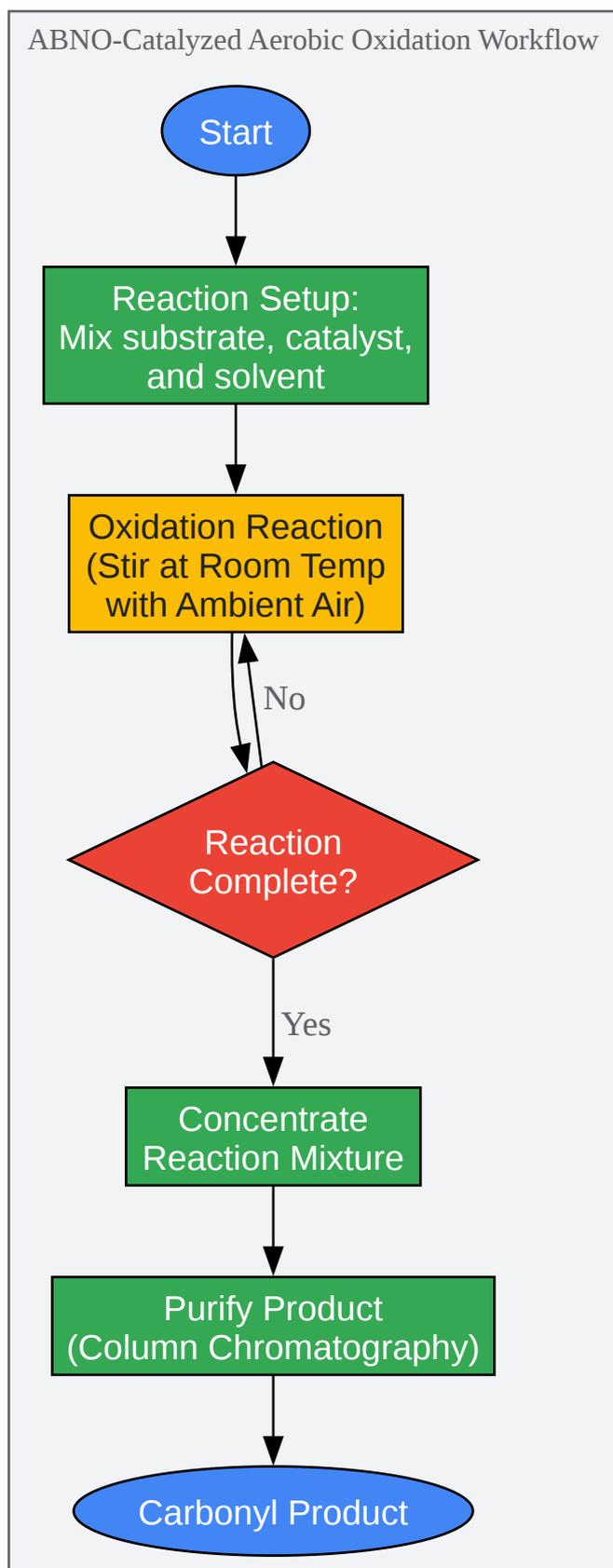
Commercial Availability

ABNO is available for purchase from various chemical suppliers [2] [3].

Supplier	Catalog Number	Size	Price (USD)
Sigma-Aldrich	763284	50mg	\$80.50 [3]
Sigma-Aldrich	763284	250mg	\$248.00 [3]
Sigma-Aldrich	763284	1g	\$429.00 [3]
TRC	A965460	100mg	\$125.00 [3]
Biosynth Carbosynth	FA59534	250mg	\$115.00 [3]

Experimental Workflow Visualization

The diagram below illustrates the general experimental workflow for an ABNO-catalyzed aerobic oxidation reaction.



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Experimental workflow for ABNO-catalyzed aerobic oxidation.

Key Insights for Researchers

- **Advantage over TEMPO:** ABNO is noted for being **less sterically hindered** than the common catalyst TEMPO, which often results in **enhanced reactivity**, particularly with secondary and aliphatic alcohols [1].
- **Green Chemistry Profile:** Its use in **aerobic oxidations**, where ambient air serves as the primary oxidant, aligns with the principles of green chemistry by improving atom economy and reducing the need for hazardous stoichiometric oxidants [2].
- **Handling Considerations:** The compound is a solid with a relatively low melting point (65-70 °C). Its **hazard classification** necessitates the use of appropriate personal protective equipment (PPE) including gloves and eye protection [2] [3] [4].

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References

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